

Introduction: The Significance of Core Physicochemical Properties

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Compound of Interest

Compound Name: 4-Acetyl-4'-methylbiphenyl

CAS No.: 5748-38-9

Cat. No.: B1277983

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4-Acetyl-4'-methylbiphenyl, a ketone derivative of the biphenyl scaffold, is a molecule of considerable interest in medicinal chemistry and materials science. Its structural rigidity, aromatic character, and functional groups make it a valuable intermediate in the synthesis of novel compounds. For professionals in drug development and materials research, a precise understanding of its fundamental physicochemical properties is not merely academic; it is a prerequisite for successful process development, purification, formulation, and quality control. The melting and boiling points, in particular, serve as critical indicators of purity and are foundational to designing and interpreting experimental outcomes. This guide provides a detailed examination of these two key parameters for **4-Acetyl-4'-methylbiphenyl**.

Physicochemical Profile of 4-Acetyl-4'-methylbiphenyl

A compound's identity and physical behavior are encapsulated in its core data. The following table summarizes the key identifiers and thermal properties of **4-Acetyl-4'-methylbiphenyl**.

Property	Value	Source(s)
IUPAC Name	1-[4-(4-methylphenyl)phenyl]ethanone	[1]
CAS Number	5748-38-9	[1][2][3]
Molecular Formula	C ₁₅ H ₁₄ O	[1][2][3]
Molecular Weight	210.27 g/mol	[1][2][3]
Melting Point	122 °C	[3]
Boiling Point	338.9 °C at 760 mmHg	[2]
210-214 °C (at reduced pressure)	[3]	

The variance in the reported boiling points is significant and highlights a crucial experimental consideration: thermal stability. The lower range (210-214 °C) is indicative of a measurement taken under reduced pressure, a common and necessary practice for high molecular weight organic compounds to prevent decomposition at their atmospheric boiling point.

Part 1: Melting Point Determination and Interpretation

The melting point is an intrinsic property of a pure, crystalline solid. It provides a rapid and effective means of substance identification and purity assessment. A sharp melting range (typically < 2 °C) is characteristic of a pure compound, whereas impurities tend to depress and broaden this range.

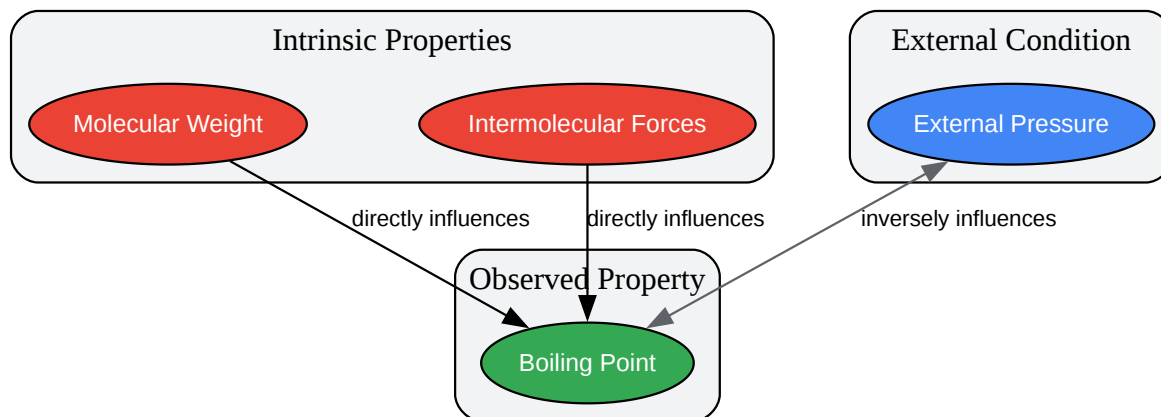
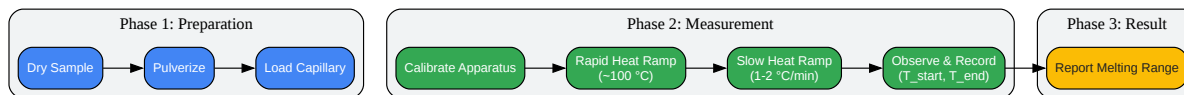
Expertise in Practice: The Capillary Melting Point Protocol

The capillary method remains the gold standard for melting point determination due to its precision and requirement for minimal sample. The causality behind this protocol is rooted in achieving thermal equilibrium and accurate observation.

Self-Validating Experimental Protocol:

- **Sample Preparation:** The sample must be thoroughly dried to eliminate residual solvents, which can act as impurities. It is then finely pulverized to ensure uniform packing and efficient heat transfer.
- **Capillary Loading:** A small amount of the powdered sample is packed into a thin-walled capillary tube to a height of 2-3 mm. A dense, uniform packing is essential to avoid air pockets that would disrupt heat conduction.
- **Instrument Calibration:** Prior to measurement, the melting point apparatus must be calibrated using certified standards with known melting points (e.g., benzophenone, caffeine). This step ensures the trustworthiness of the instrument's temperature sensor.
- **Heating Ramp:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point (122 °C).
- **Observation Ramp:** The heating rate is then reduced to a slow 1-2 °C per minute. Causality: A slow ramp rate is critical to allow the system to approach thermal equilibrium, ensuring the temperature read by the thermometer accurately reflects the temperature of the sample.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the start of the melting range. The temperature at which the last crystal melts is the end of the range.

Workflow Visualization



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Sources

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- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. 5748-38-9 CAS MSDS (4-ACETYL-4'-METHYLBIPHENYL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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